

6-Chloroindole: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Chloroindole

Cat. No.: B017816

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **6-chloroindole**, a heterocyclic compound utilized in various research and development applications, particularly in the synthesis of pharmaceutical agents. Due to its chemical properties, a thorough understanding of its hazard profile and proper handling procedures is crucial to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

6-Chloroindole is classified as a hazardous substance. All personnel handling this compound must be fully aware of its potential health effects.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.

Signal Word: Warning

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below, outlining measures to prevent exposure and ensure appropriate responses in case

of accidental contact.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-chloroindole** is presented in the table below. This information is essential for safe storage, handling, and experimental design.

Property	Value	Reference
Molecular Formula	C ₈ H ₆ ClN	
Molecular Weight	151.59 g/mol	
Appearance	Solid, powder	
Melting Point	87-90 °C	
Solubility	Soluble in ethanol (50 mg/mL)	
CAS Number	17422-33-2	

Toxicological Information

Detailed toxicological data for **6-chloroindole** is not extensively available. However, based on its classification, it is known to be an irritant to the skin, eyes, and respiratory system.

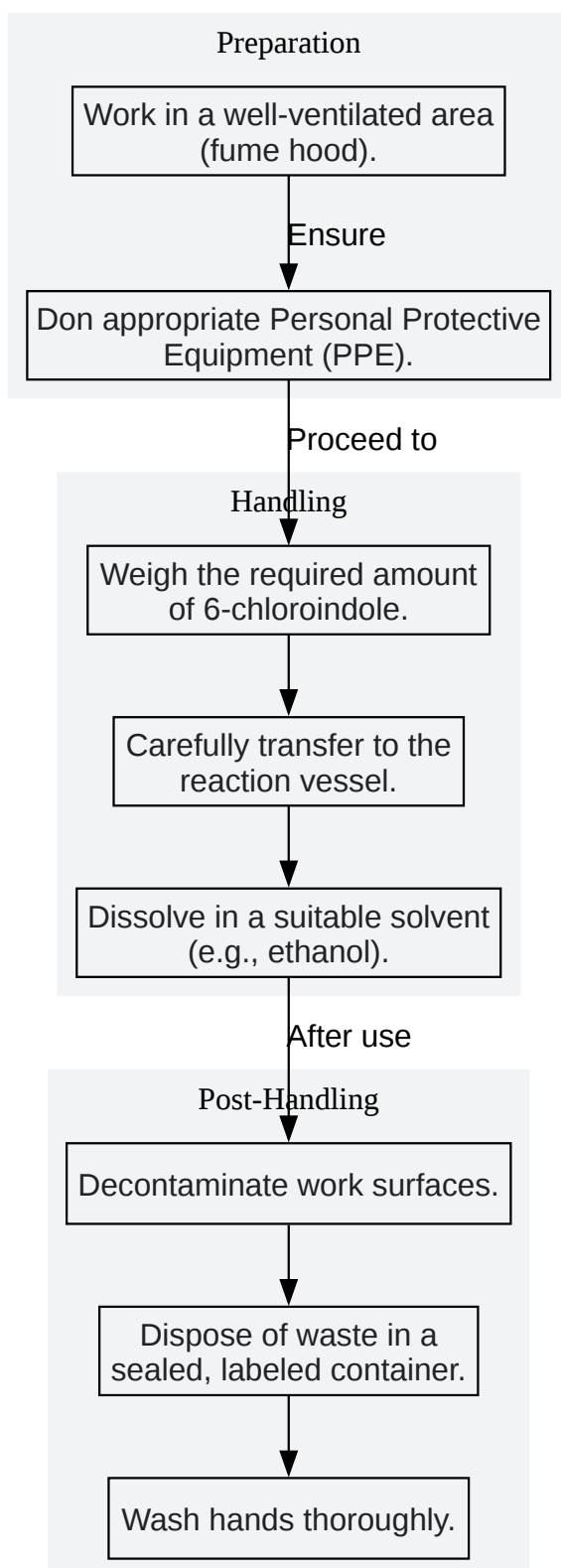
Toxicity Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation

Experimental Protocols

While specific, detailed experimental protocols for the safety assessment of **6-chloroindole** are not publicly available, the following generalized procedures are based on standard laboratory practices for handling hazardous chemicals and are derived from the safety data sheets.

General Handling Protocol

This protocol outlines the essential steps for safely handling **6-chloroindole** in a laboratory setting.

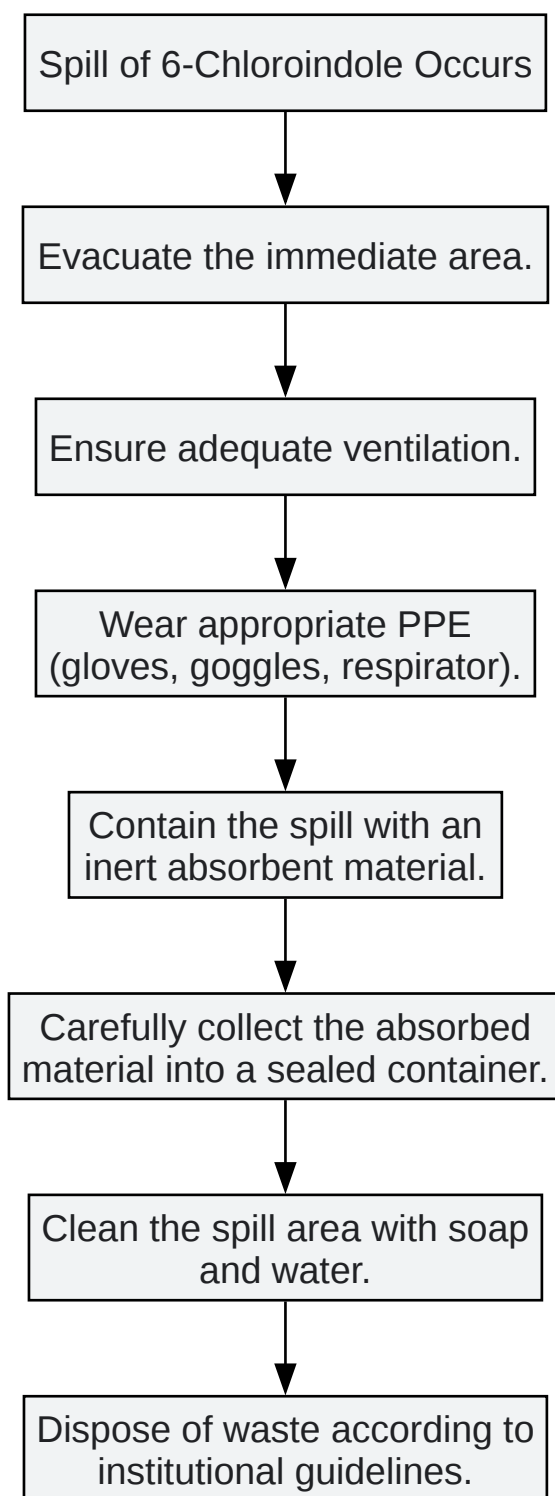


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Caption: General workflow for handling **6-chloroindole**.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and contamination.



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Caption: Protocol for responding to a **6-chloroindole** spill.

Safety and Handling Precautions

Adherence to the following precautions is mandatory when working with **6-chloroindole**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly sealed safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if dust is generated.

Engineering Controls

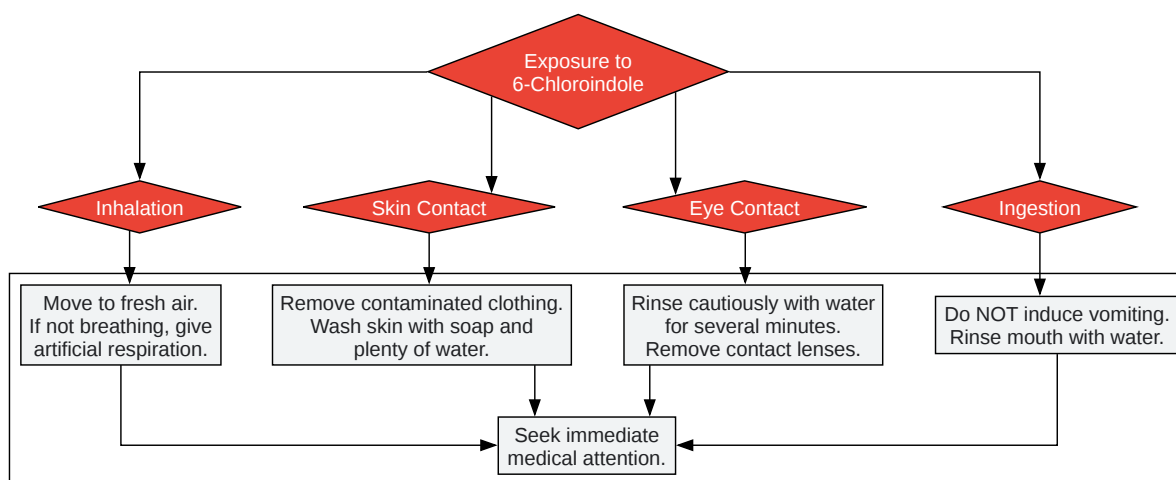
- Work in a well-ventilated area, preferably a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Safe Handling Practices

- Avoid contact with skin and eyes.
- Avoid breathing dust or vapors.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

In the event of exposure, follow these first aid procedures and seek immediate medical attention.



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Caption: Decision tree for first aid in case of exposure.

Detailed First Aid Procedures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides, and hydrogen chloride gas may be formed.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from heat and sources of ignition.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains.

This guide is intended to provide essential safety information for trained professionals. It is not a substitute for a comprehensive risk assessment, which should be conducted before any new or modified procedure involving **6-chloroindole**. Always refer to the most current Safety Data Sheet (SDS) for this compound.

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